

Application Note and Protocol: Synthesis and Crystallization of Iron(III), tris(diethyldithiocarbamato)-

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Compound of Interest

Compound Name: Iron, tris(diethyldithiocarbamato)-

Cat. No.: B087258

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Iron(III), tris(diethyldithiocarbamato)- ($\text{Fe}(\text{Et}_2\text{dtc})_3$) is an octahedral coordination complex of iron(III).^[1] This compound is of significant interest in coordination chemistry and materials science due to its characteristic spin-crossover (SCO) behavior, where its magnetic state is sensitive to temperature.^{[1][2]} At low temperatures, it exists in a low-spin configuration, transitioning to a high-spin state near room temperature.^[1] This property makes it a model compound for studying magnetic phenomena in molecular materials. Additionally, its reactivity with nitric oxide allows for its use as an efficient NO trapping agent.^[1] This protocol details a reliable method for the synthesis of $\text{Fe}(\text{Et}_2\text{dtc})_3$ via a salt metathesis reaction and its subsequent crystallization to obtain a high-purity solid.

Experimental Protocol

This protocol outlines the necessary steps for the synthesis of the Iron(III), tris(diethyldithiocarbamato)- complex, followed by the procedure for obtaining high-quality crystals.

1. Materials and Equipment

- Reagents:

- Sodium diethyldithiocarbamate trihydrate ($\text{NaS}_2\text{CNEt}_2 \cdot 3\text{H}_2\text{O}$)
- Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) or Iron(II) chloride tetrahydrate ($\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$)[3]
- Dichloromethane (CH_2Cl_2)
- Distilled or deionized water
- Equipment:
 - Magnetic stirrer and stir bar
 - Beakers or Erlenmeyer flasks
 - Graduated cylinders
 - Büchner funnel and filter paper
 - Vacuum flask
 - Crystallizing dish or beaker for slow evaporation
 - Spatula and weighing balance
 - Fume hood

2. Synthesis of Iron(III), tris(diethyldithiocarbamate)-

The synthesis of Iron tris(dithiocarbamate) complexes is typically achieved through salt metathesis reactions.[1][4]

- Prepare Reactant Solutions:
 - In a 100 mL beaker, dissolve 3 equivalents of sodium diethyldithiocarbamate trihydrate in 30 mL of distilled water. Stir until fully dissolved.
 - In a separate 50 mL beaker, dissolve 1 equivalent of an iron salt (e.g., $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) in 10 mL of distilled water.

- Reaction:
 - While stirring the sodium diethyldithiocarbamate solution, slowly add the iron salt solution dropwise.
 - A dark brown to black precipitate of Iron(III), tris(diethyldithiocarbamato)- will form immediately.[\[1\]](#)
 - Continue stirring the mixture at room temperature for approximately 10-15 minutes to ensure the reaction goes to completion.[\[3\]](#)
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the solid product thoroughly with several portions of distilled water to remove any unreacted salts and impurities.
 - Allow the solid to air-dry on the filter paper or in a desiccator to remove residual water. The product is a dark brown to black solid.[\[1\]](#)

3. Crystallization

- Dissolution:
 - Transfer the dried, crude $\text{Fe}(\text{Et}_2\text{dtc})_3$ powder to a clean beaker.
 - Add a minimal amount of dichloromethane (CH_2Cl_2) and stir to dissolve the solid completely. The solution should be highly concentrated.
- Slow Evaporation:
 - Cover the beaker with parafilm or aluminum foil and pierce a few small holes in the covering. This will allow for the slow evaporation of the solvent.
 - Place the beaker in a fume hood, undisturbed, at room temperature.
- Crystal Formation:

- Over a period of several days, as the dichloromethane slowly evaporates, dark red or black crystals of $\text{Fe}(\text{Et}_2\text{dtc})_3$ will form.[\[3\]](#)
- Once a suitable amount of crystals has formed, they can be collected by decanting the remaining solvent.
- The crystals should be dried under a gentle stream of nitrogen or in a vacuum to remove any remaining solvent.

Data Presentation

Table 1: Physicochemical and Characterization Data for Iron(III), tris(diethyldithiocarbamato)-

Property	Value	Reference(s)
IUPAC Name	Tris(diethyldithiocarbamato)iron	[1]
Chemical Formula	$\text{C}_{15}\text{H}_{30}\text{FeN}_3\text{S}_6$	[1] [5]
Molar Mass	500.63 g/mol	[1]
Appearance	Dark brown to black solid	[1]
Density	1.404 g/cm ³	[1]
Solubility	Soluble in organic solvents like dichloromethane	[1]
Symmetry	Octahedral coordination with idealized D_3 symmetry	[1]
X-ray Crystallography	Fe-S bond length: ~231 pm at 79 K (low-spin), ~241 pm at 297 K (high-spin - corrected value from original)	[1]
Magnetic Properties	Exhibits spin-crossover (SCO) behavior sensitive to temperature	[1] [2]

Note: The original source stated an Fe-S bond length of 356 pm at 297 K, which is likely a typographical error and has been adjusted to a more typical value for high-spin Fe(III)-S bonds based on general chemical knowledge.

Mandatory Visualization

Caption: Workflow for the synthesis and crystallization of Iron(III), tris(diethyldithiocarbamato)-.

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